

Preparing Stock Solutions of 17-Hydroxyventuricidin A for Research

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Compound of Interest

Compound Name: 17-Hydroxyventuricidin A

Cat. No.: B14759302

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Application Note and Protocol

For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is the critical first step in ensuring the reliability and reproducibility of experimental results. This document provides detailed protocols for the preparation of stock solutions of **17-Hydroxyventuricidin A**, a macrolide antibiotic with antifungal and antibacterial properties.

Introduction

17-Hydroxyventuricidin A is a natural product isolated from *Streptomyces* sp. that has demonstrated inhibitory activity against various fungi and Gram-positive bacteria.[1][2] Its structural similarity to Venturicidin A suggests a mechanism of action involving the inhibition of mitochondrial F1Fo-ATP synthase, a key enzyme in cellular energy production.[3][4] Proper handling and preparation of this compound are essential for investigating its biological effects in various research applications, including cell-based assays and mechanism of action studies.

Quantitative Data

The following table summarizes the key quantitative data for **17-Hydroxyventuricidin A**.

Property	Value
Molecular Formula	C ₄₁ H ₆₇ NO ₁₂
Molecular Weight	765.97 g/mol
CAS Number	113204-43-6
Appearance	White solid
Purity	≥95% (HPLC)
Recommended Solvents	DMSO, Ethanol, Methanol
Recommended Storage	Store solid at -20°C. Stock solutions can be stored at -20°C for up to one month. [1] [3]

Experimental Protocols

Materials

- **17-Hydroxyventuricidin A** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof, absolute), anhydrous
- Methanol, anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **17-Hydroxyventuricidin A** in DMSO.

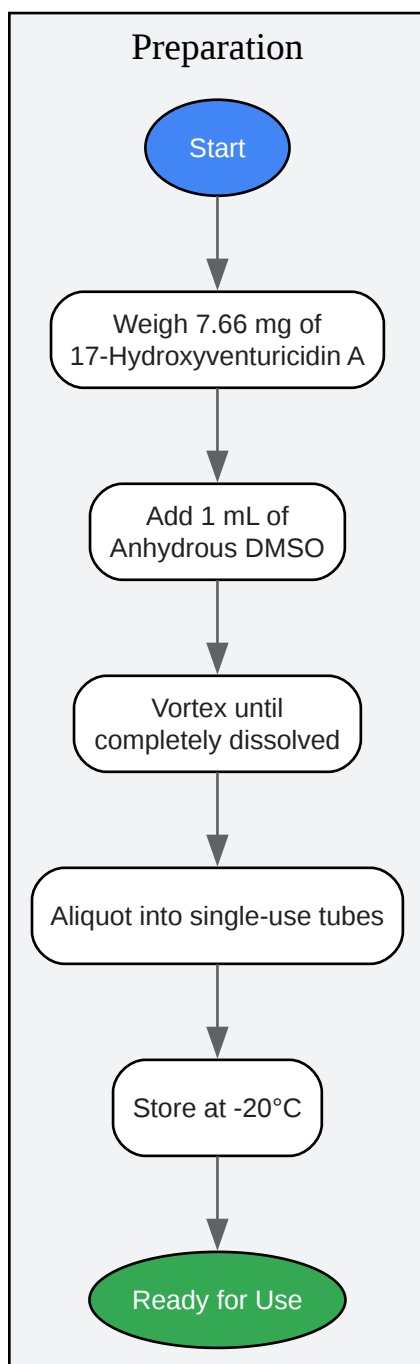
- Calculate the required mass:
 - $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 765.97 \text{ g/mol} / 1000 = 7.66 \text{ mg}$
- Weigh the compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 7.66 mg of **17-Hydroxyventuricidin A** into the tube. Record the exact weight.
- Dissolve the compound:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month.^{[1][3]} Before use, thaw the aliquot at room temperature and ensure the solution is clear and free of precipitation.^{[1][3]}

Preparation of Stock Solutions in Ethanol or Methanol

The procedure is similar to the one described for DMSO. However, the solubility of **17-Hydroxyventuricidin A** in ethanol or methanol may differ. It is recommended to start with a smaller volume of solvent and add it stepwise to ensure complete dissolution. If the desired concentration is not readily achieved, a lower concentration stock solution should be prepared.

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation

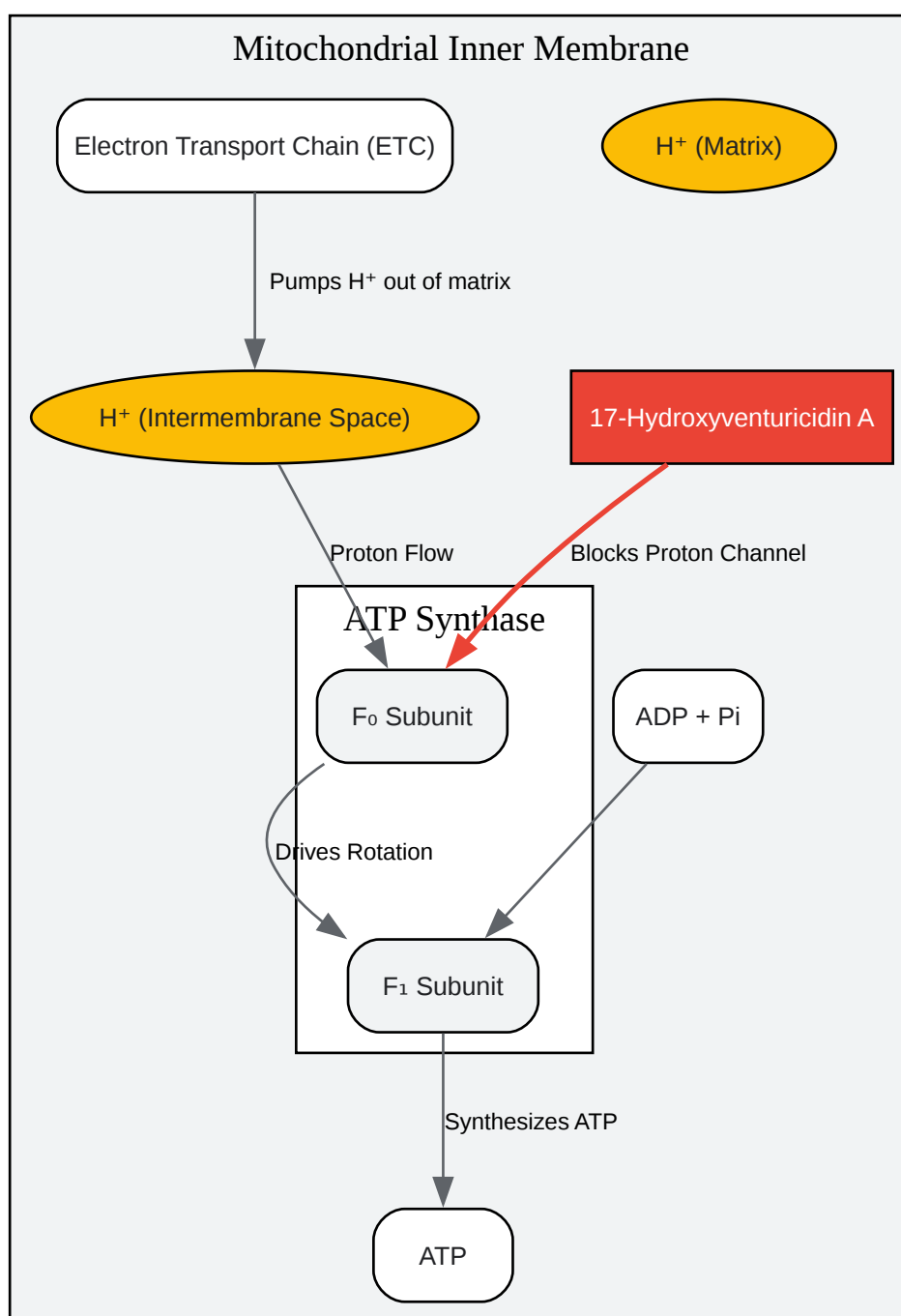


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Caption: Workflow for preparing a 10 mM stock solution of **17-Hydroxyventuricin A**.

Proposed Mechanism of Action: Inhibition of ATP Synthase

Based on its structural similarity to Venturicidin A, **17-Hydroxyventuricidin A** is proposed to inhibit mitochondrial ATP synthase. This diagram illustrates the mechanism by which this inhibition disrupts cellular energy production.^{[3][4]}



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Caption: Inhibition of ATP synthase by **17-Hydroxyventuricidin A**.

Safety Precautions

17-Hydroxyventuricidin A is a biologically active compound. Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses, when handling the compound and its solutions. Work in a well-ventilated area or a chemical fume hood.

Conclusion

The protocols outlined in this document provide a reliable method for preparing stock solutions of **17-Hydroxyventuricidin A** for various research applications. Adherence to these guidelines will help ensure the consistency and accuracy of experimental outcomes. Researchers should always refer to the product-specific information sheet for the most up-to-date handling and storage recommendations.

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